

Personal protective equipment for handling Methyl 4-[(chlorosulfonyl)methyl]benzoate

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | Methyl 4-[(chlorosulfonyl)methyl]benzoate |
| Cat. No.: | B145306 |

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Essential Safety and Handling Guide for Methyl 4-[(chlorosulfonyl)methyl]benzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 4-[(chlorosulfonyl)methyl]benzoate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile and Hazards

Methyl 4-[(chlorosulfonyl)methyl]benzoate is a chemical compound that requires careful handling due to its hazardous properties. Understanding its profile is the first step toward safety.

| Identifier | Value |
|-------------------|--------------|
| CAS Number | 130047-14-2 |
| Molecular Formula | C9H9ClO4S |
| Molecular Weight | 248.68 g/mol |

This compound is classified as causing skin corrosion/irritation.[\[1\]](#) Always consult the Safety Data Sheet (SDS) before use.

Hazard Identification

| Hazard Class | Hazard Statement | Pictogram |
|---------------------------|---|-----------|
| Skin Corrosion/Irritation | H314: Causes severe skin burns and eye damage | GHS07 |

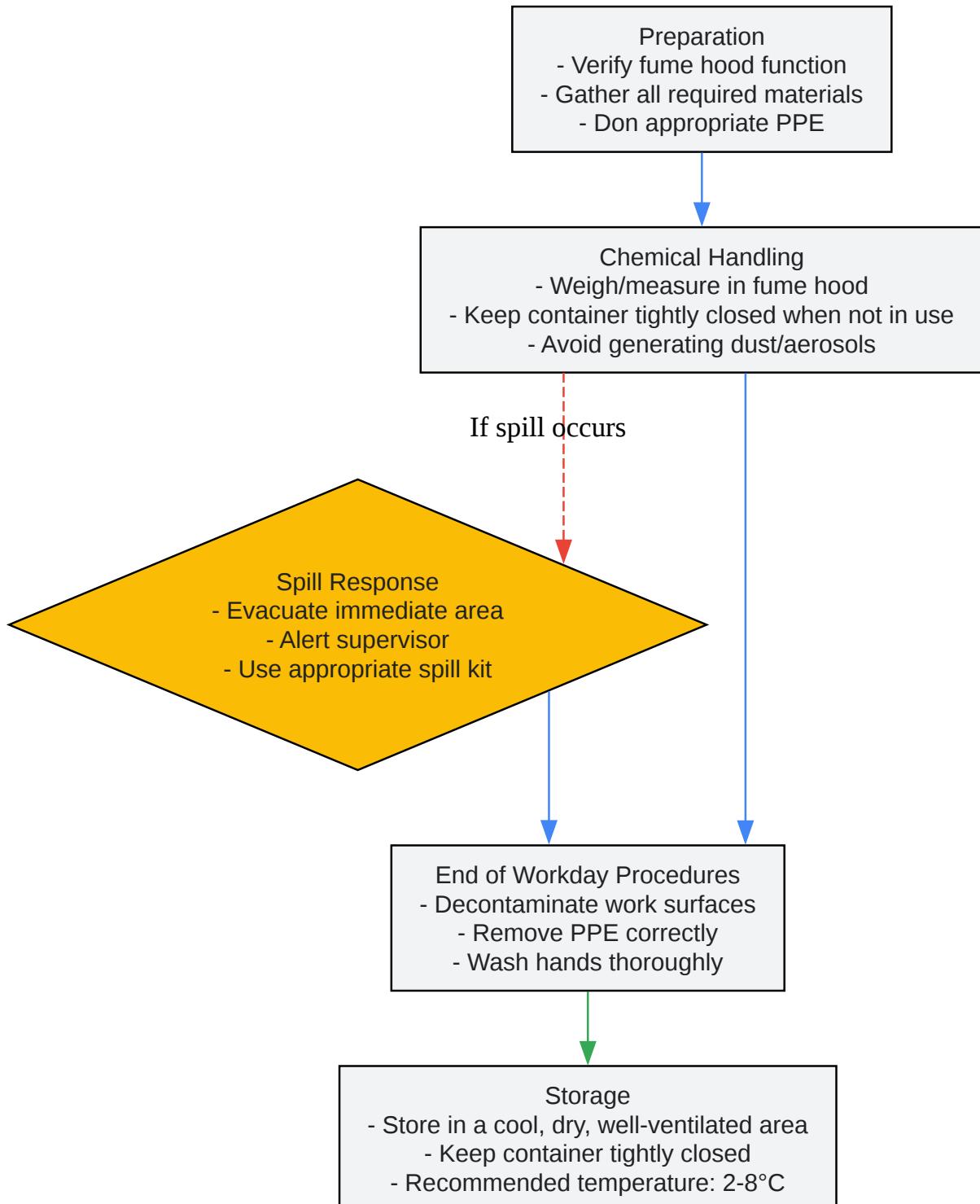
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and prevent chemical-related injuries.

| Protection Type | Required PPE | Specifications & Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Safety glasses with side shields and a face shield | Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1] Provides protection against splashes and airborne particles. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant apron | Gloves protect hands from direct contact. [2] [3] A lab coat or apron protects the body from splashes. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary. | Protects against inhalation of dust, fumes, or vapors. [2] |
| Foot Protection | Closed-toe, chemical-resistant footwear | Protects feet from spills. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety.



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Safe handling workflow for **Methyl 4-[(chlorosulfonyl)methyl]benzoate**.

Emergency First Aid Procedures

Immediate response is critical in case of exposure.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[1] Seek immediate medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[1] Remove contact lenses if present and easy to do. Continue rinsing. ^[1] Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. ^[1] Rinse mouth with water. ^[1] Seek immediate medical attention. |

Disposal Plan

Proper disposal of **Methyl 4-[(chlorosulfonyl)methyl]benzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization and Segregation

- Chemical Waste: Unused or contaminated **Methyl 4-[(chlorosulfonyl)methyl]benzoate** is considered hazardous waste.

- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and empty containers, should also be treated as hazardous waste.

Disposal Procedure

- Collection:
 - Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
 - Do not mix with other waste streams unless explicitly permitted.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Methyl 4-[(chlorosulfonyl)methyl]benzoate**".
- Storage:
 - Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal:
 - Dispose of the chemical waste and contaminated materials through your institution's licensed hazardous waste disposal service.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Do not dispose of this chemical down the drain.[\[1\]](#)

Empty Container Disposal

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container should be handled as hazardous waste.

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